

Essential Safety and Handling Guide for 3,3'-Dichlorobiphenyl (PCB 11)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,3'-Dichlorobiphenyl**

Cat. No.: **B134845**

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, use, and disposal of **3,3'-Dichlorobiphenyl** (PCB 11). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Exposure Limits

3,3'-Dichlorobiphenyl is a specific polychlorinated biphenyl (PCB) congener. While comprehensive toxicological data for this individual congener is limited, PCBs as a class are recognized as persistent organic pollutants with potential for significant health and environmental effects.[\[1\]](#)[\[2\]](#)

Key Hazards:

- May cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- Harmful if swallowed, inhaled, or absorbed through the skin.
- Causes irritation to the skin, eyes, and respiratory tract.
- Suspected of causing cancer.[\[4\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[3\]](#)

Occupational Exposure Limits:

Specific OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) for **3,3'-Dichlorobiphenyl** (PCB 11) have not been established. Therefore, it is prudent to adhere to the limits for PCB mixtures with similar chlorination levels as a conservative measure.

| Regulatory Body | Substance | Exposure Limit (8-hour TWA) | Notes |
|-----------------|--|-----------------------------|---|
| OSHA | Polychlorinated biphenyls (42% chlorine) | 1 mg/m ³ | Skin designation |
| OSHA | Polychlorinated biphenyls (54% chlorine) | 0.5 mg/m ³ | Skin designation |
| NIOSH | Polychlorinated biphenyls | 0.001 mg/m ³ | 10-hour TWA |
| ACGIH | Chlorodiphenyl (42% chlorine) | 1 mg/m ³ | Skin designation |
| ACGIH | Chlorodiphenyl (54% chlorine) | 0.5 mg/m ³ | Skin designation, Confirmed animal carcinogen with unknown relevance to humans (A3) |

TWA: Time-Weighted Average. Data sourced from ATSDR and NJ Department of Health Hazardous Substance Fact Sheets.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure to **3,3'-Dichlorobiphenyl**. The following table summarizes the required and recommended PPE.

| Body Part | Required PPE | Recommended Material/Specifications |
|-------------|---|--|
| Hands | Chemical-resistant gloves | Viton®, Silver Shield®/4H®, or multi-layer laminates are recommended for prolonged contact. For incidental contact, heavy-duty nitrile gloves may be used, but must be replaced immediately upon contamination. Always inspect gloves for degradation before use. |
| Eyes/Face | Safety glasses with side shields or chemical splash goggles | Conforming to EN 166 (EU) or ANSI Z87.1 (US) standards. A face shield should be used when there is a splash hazard. |
| Body | Laboratory coat | A fully buttoned lab coat is the minimum requirement. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or coveralls are recommended. |
| Respiratory | Use in a certified chemical fume hood | If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with organic vapor cartridges is required. For higher concentrations or in emergency situations, a full-face respirator or a self-contained breathing apparatus (SCBA) may be necessary. |

Note: No specific glove permeation data for **3,3'-Dichlorobiphenyl** was found. The recommendations are based on general guidance for PCBs. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Operational Plan for Handling **3,3'-Dichlorobiphenyl**

This section provides a step-by-step guide for the safe handling of **3,3'-Dichlorobiphenyl** in a laboratory setting.

Pre-Operational Procedures

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying all potential hazards and establishing control measures.
- Fume Hood Verification: Ensure the chemical fume hood is functioning correctly and has a current certification.
- Gather Materials: Assemble all necessary chemicals, equipment, and PPE before starting work.
- Emergency Preparedness: Locate the nearest safety shower, eyewash station, and spill kit. Ensure all personnel are familiar with emergency procedures.

Handling Procedures

- Work Area: All handling of **3,3'-Dichlorobiphenyl** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment: Don all required PPE as outlined in Section 2.
- Weighing and Transfer: When weighing, use an analytical balance inside the fume hood or in a ventilated balance enclosure. Use appropriate tools (e.g., spatulas, weighing paper) to avoid contamination.
- Solution Preparation: When preparing solutions, add **3,3'-Dichlorobiphenyl** slowly to the solvent to avoid splashing.
- Avoid Aerosol Generation: Take care to avoid creating dust or aerosols during handling.

Post-Operational Procedures

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with **3,3'-Dichlorobiphenyl**. A common procedure involves washing with a detergent solution followed by a solvent rinse (e.g., acetone or ethanol), ensuring the solvent is compatible with the surface material. All decontamination materials must be disposed of as hazardous waste.
- Waste Disposal: All waste contaminated with **3,3'-Dichlorobiphenyl** must be disposed of as hazardous waste in accordance with EPA regulations (see Section 4).
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

Decontamination and Disposal Plan

Proper decontamination and disposal are critical to prevent environmental contamination and ensure regulatory compliance.

Spill Response

For a minor spill within a chemical fume hood:

- Alert Personnel: Inform others in the immediate area.
- Containment: Use a spill kit to absorb the material.
- Decontamination: Decontaminate the area as described in Section 3.3.
- Disposal: Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.

For a major spill or a spill outside of a fume hood:

- Evacuate: Immediately evacuate the laboratory and alert others.
- Isolate: Close the laboratory doors and prevent entry.

- Notify: Contact the institution's Environmental Health and Safety (EHS) department and emergency services.
- Do Not Attempt to Clean: Await the arrival of trained emergency response personnel.

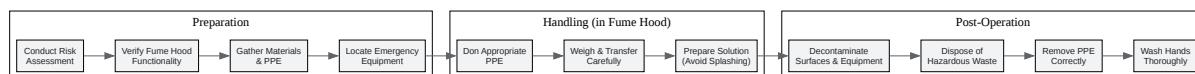
Waste Disposal

All materials contaminated with **3,3'-Dichlorobiphenyl** are regulated as PCB waste under the Toxic Substances Control Act (TSCA).

- Waste Characterization: While pure **3,3'-Dichlorobiphenyl** is not a listed RCRA hazardous waste, it may be subject to RCRA regulations if mixed with a listed hazardous waste (e.g., certain solvents). It is the generator's responsibility to properly characterize the waste.
- Containerization: Collect all solid and liquid waste in clearly labeled, sealed, and chemically compatible containers. The label must include "Hazardous Waste," the full chemical name, and the associated hazards.
- Disposal Vendor: Arrange for pickup and disposal by a licensed hazardous waste vendor. The primary disposal method for PCBs is high-temperature incineration at an EPA-approved facility.^[3]

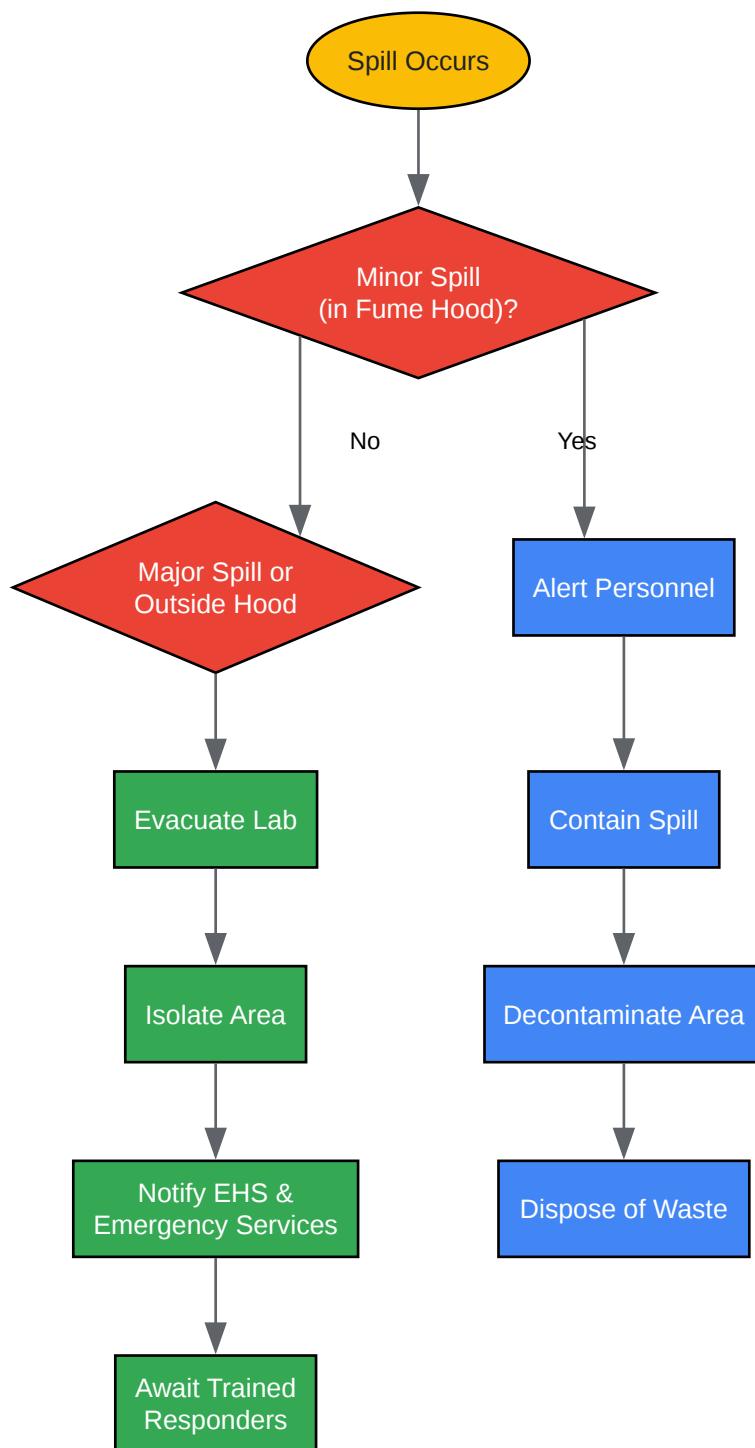
Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling **3,3'-Dichlorobiphenyl**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3,3'-Dichlorobiphenyl**.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a **3,3'-Dichlorobiphenyl** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Polychlorinated Biphenyls (PCBs) Toxicity: What Standards and Regulations Exist for PCB Exposure? | Environmental Medicine | ATSDR [archive.cdc.gov]
- 2. nj.gov [nj.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. CHLORODIPHENYL, 54% CHLORINE (PCB) | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 3,3'-Dichlorobiphenyl (PCB 11)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b134845#personal-protective-equipment-for-handling-3-3-dichlorobiphenyl>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com